

# (3S)-1-methylpyrrolidin-3-amine as a chiral building block in synthesis

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## Compound of Interest

Compound Name: (3S)-1-methylpyrrolidin-3-amine

Cat. No.: B1592081

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## Introduction: The Strategic Value of the Chiral Pyrrolidine Scaffold

The pyrrolidine ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its frequent appearance in biologically active compounds and FDA-approved pharmaceuticals.[1][2][3] Its non-planar, saturated structure allows for a three-dimensional exploration of chemical space that is often critical for optimizing interactions with biological targets.[3] Within this important class of heterocycles, **(3S)-1-methylpyrrolidin-3-amine** stands out as a particularly valuable chiral building block.

This molecule offers a unique combination of features:

- A Stereodefined Center: The (S)-configuration at the C3 position provides a fixed stereochemical anchor, essential for constructing enantiomerically pure final products.
- A Nucleophilic Handle: The primary amine at C3 serves as a versatile point for synthetic elaboration, most commonly through amide bond formation or reductive amination.
- Modulation of Physicochemical Properties: The N-methylated tertiary amine is not merely a structural feature; it imparts a degree of basicity and can significantly influence the solubility, polarity, and pharmacokinetic profile of the final molecule.

This guide provides an in-depth exploration of the applications of **(3S)-1-methylpyrrolidin-3-amine**, detailing not just the protocols for its use but the underlying chemical principles that

make it a powerful tool for researchers, scientists, and drug development professionals.

## Physicochemical Properties and Handling

A clear understanding of a reagent's properties is fundamental to its successful application. The key characteristics of **(3S)-1-methylpyrrolidin-3-amine** are summarized below.

Property	Value	Reference
CAS Number	214357-95-6	[4]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub>	[4][5]
Molecular Weight	100.16 g/mol	[4][5]
Appearance	Colorless to yellowish liquid	
Boiling Point	~109.6 °C at 760 mmHg	[4]
Purity	Typically ≥97%	[4][6]
Storage	Store in a dry, sealed container	[4]

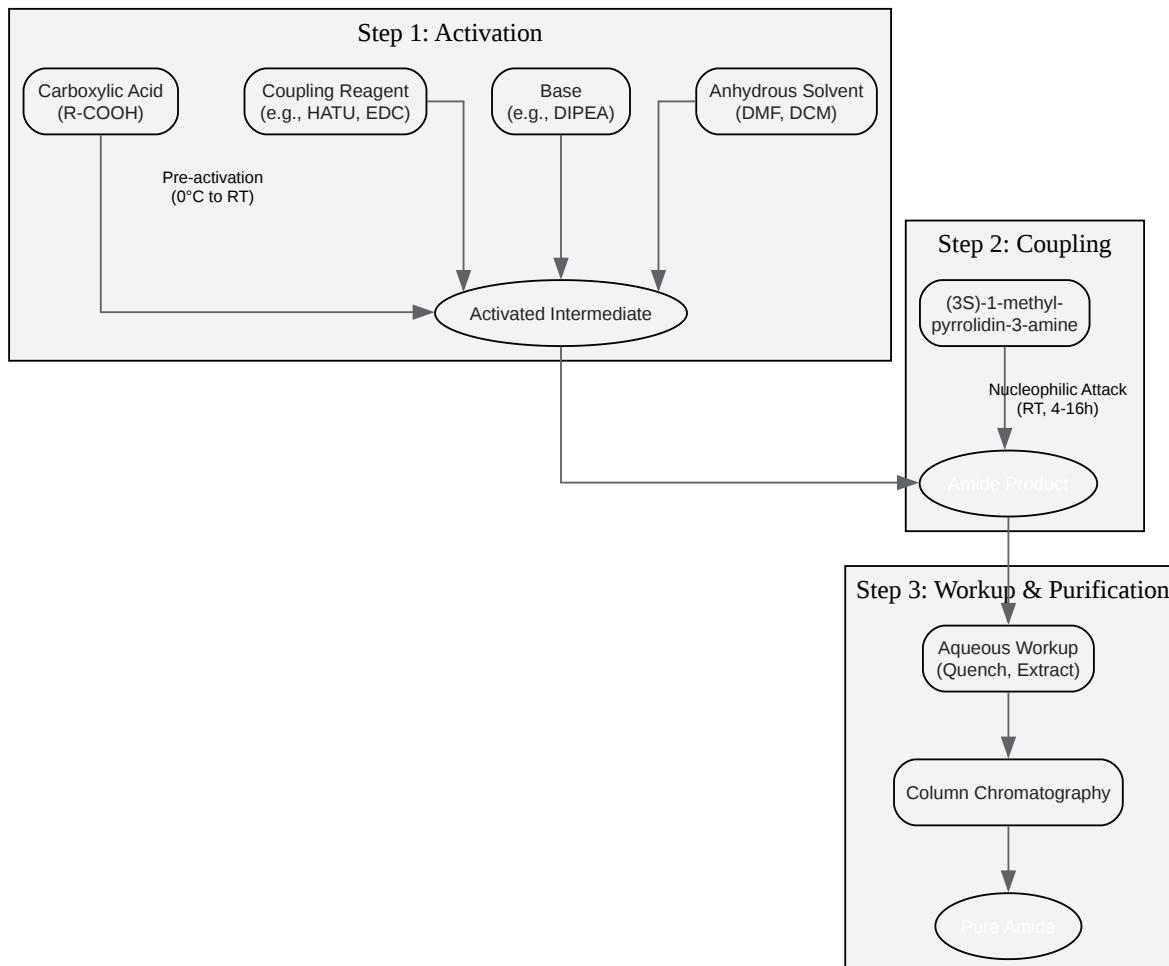
**Safety & Handling:** **(3S)-1-methylpyrrolidin-3-amine** is classified as a corrosive substance.[4] Standard personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times. All manipulations should be performed within a certified chemical fume hood.

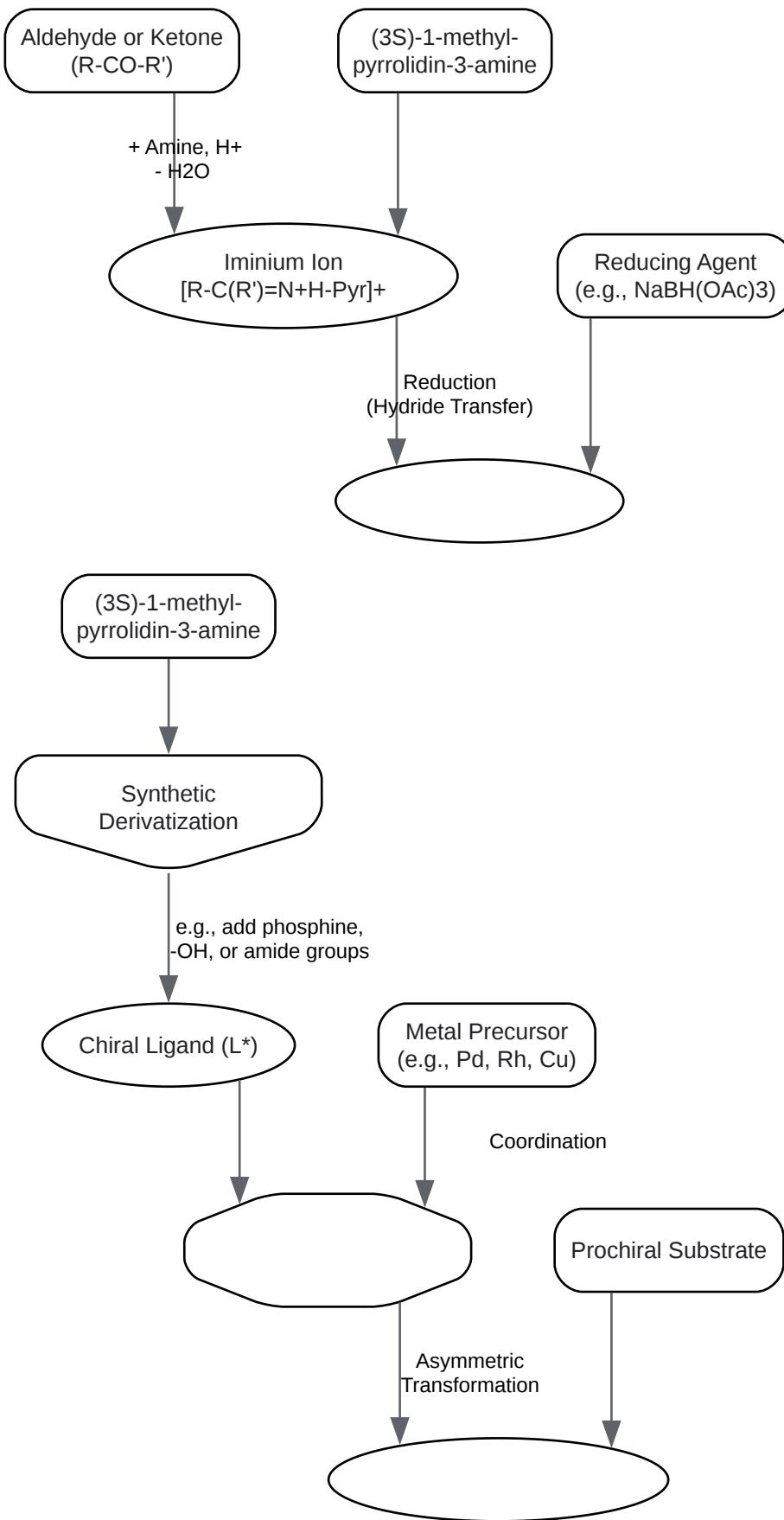
## Core Application I: Amide Bond Formation Scientific Rationale

The formation of an amide bond is one of the most robust and widely utilized reactions in medicinal chemistry.[7] Coupling **(3S)-1-methylpyrrolidin-3-amine** with a carboxylic acid installs the chiral pyrrolidine motif into a target scaffold, creating a stable linkage found in countless drug molecules. The choice of coupling reagent is critical and depends on factors such as the steric hindrance of the substrates, the presence of other sensitive functional groups, and the need to minimize racemization.[7][8] Reagents like HATU, HOBT/EDC, and PyBOP operate by activating the carboxylic acid to form a highly reactive intermediate (e.g., an

active ester), which is then susceptible to nucleophilic attack by the primary amine of the pyrrolidine building block.[8][9]

## Workflow for Amide Coupling





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